

A Technical Guide to 2'-O-TBDMS-Paclitaxel: Properties, Synthesis, and Biological Context

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Compound of Interest

Compound Name: 2'-O-TBDMS-Paclitaxel

Cat. No.: B1140638

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of 2'-O-(tert-Butyldimethylsilyl)-Paclitaxel, a key derivative of the widely recognized anti-cancer agent, Paclitaxel. This document details its chemical properties, its role in the synthesis of novel therapeutic agents, and the fundamental biological pathways associated with its parent compound.

Core Compound Data

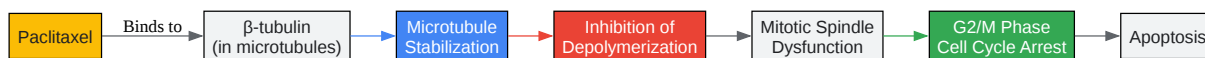
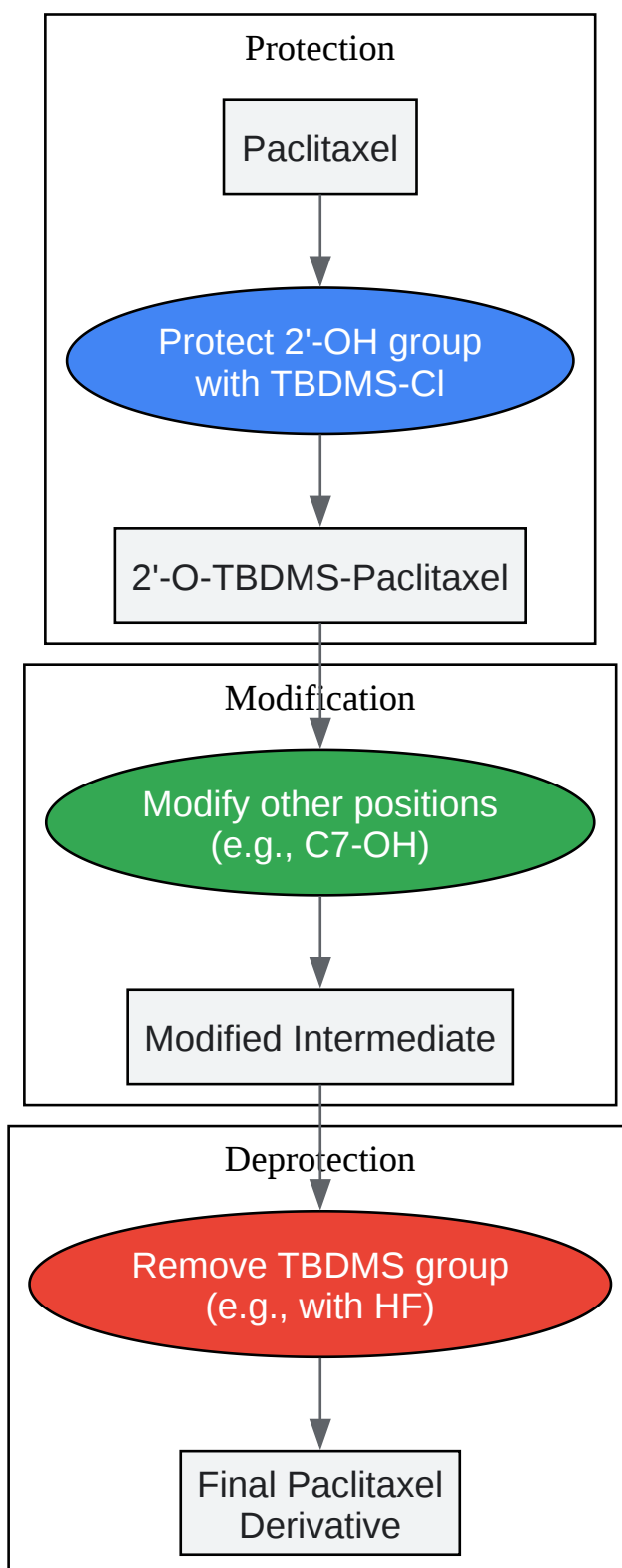
2'-O-TBDMS-Paclitaxel is a synthetically modified version of Paclitaxel where the hydroxyl group at the 2' position is protected by a tert-butyldimethylsilyl (TBDMS) ether. This protection is a critical step in the chemical synthesis of various Paclitaxel analogs, as the 2'-hydroxyl group is a primary site of biological activity and a common point for structural modification.^[1]

Property	Value
CAS Number	114655-02-6 ^{[1][2][3][4]}
Molecular Formula	C ₅₃ H ₆₅ NO ₁₄ Si ^{[1][2][5]}
Molecular Weight	968.17 g/mol ^{[2][5][6]}
Appearance	White Solid ^[2]
Synonyms	2'-O-(tert-Butyldimethylsilyl)taxol

Role in Synthetic Chemistry

The primary utility of **2'-O-TBDMS-Paclitaxel** lies in its function as a protected intermediate in the synthesis of more complex Paclitaxel derivatives. The 2'-hydroxyl group is essential for the microtubule-stabilizing activity of Paclitaxel.^[7] Therefore, protecting this group allows for chemical modifications to be made at other positions on the Paclitaxel molecule without affecting this critical functional group. Once the desired modifications are complete, the TBDMS protecting group can be selectively removed to restore the biological activity of the final compound.

A general workflow for the use of **2'-O-TBDMS-Paclitaxel** in the synthesis of a new Paclitaxel derivative is outlined below.



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